

# N-Nitroso-Clozapine Formation in Clozapine Synthesis: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *N-nitroso-clozapine*

CAS No.: 156632-03-0

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## Executive Summary

The presence of nitrosamine impurities in pharmaceutical products is a critical concern for regulatory bodies and manufacturers due to their potential carcinogenic properties. In the synthesis of the atypical antipsychotic drug clozapine, a key potential impurity is **N-nitroso-clozapine**. This technical guide provides a comprehensive overview of the formation mechanism, analytical detection, and control strategies for **N-nitroso-clozapine**, with a focus on N-nitroso-desmethylozapine, the primary nitrosamine impurity of concern. This document details the underlying chemistry, provides experimental protocols for synthesis and analysis, and presents quantitative data to support risk assessment and mitigation in the drug development and manufacturing process.

## Introduction to N-Nitroso-Clozapine Impurities

During the synthesis of clozapine, the formation of N-nitrosated impurities can occur, primarily through the reaction of nitrosating agents with amine functionalities within the clozapine molecule or its precursors. The most significant of these impurities is N-nitroso-

desmethylozapine, also known as N-Nitroso Clozapine EP Impurity C. Its formation is a critical quality attribute to control during the manufacturing process.

There are two potential sites for nitrosation on the clozapine core structure: the nitrogen atom of the piperazine ring and the nitrogen atom within the dibenzodiazepine ring system. However, the secondary amine of the piperazine moiety in the precursor N-desmethylozapine (norclozapine) is significantly more susceptible to nitrosation under typical synthetic conditions.

Table 1: Nomenclature and Structure of Key **N-Nitroso-Clozapine** Impurities

| Trivial Name               | IUPAC Name                                                                 | Molecular Formula | Molecular Weight ( g/mol ) | Structure                                                |
|----------------------------|----------------------------------------------------------------------------|-------------------|----------------------------|----------------------------------------------------------|
| N-Nitroso-desmethylozapine | 8-chloro-11-(4-nitrosopiperazin-1-yl)-5H-dibenzo[b,e][1]diazepine          | C17H16ClN5O       | 341.80                     | (Structure to be depicted in a chemical drawing program) |
| N-Nitroso-clozapine        | 8-chloro-11-(4-methylpiperazin-1-yl)-5-nitroso-5H-dibenzo[b,e][1]diazepine | C18H18ClN5O       | 355.83                     | (Structure to be depicted in a chemical drawing program) |

## Mechanism of N-Nitroso-desmethylozapine Formation

The formation of N-nitroso-desmethylozapine occurs through the classic mechanism of N-nitrosation of a secondary amine. This reaction is primarily dependent on the presence of a nitrosating agent, which is typically formed from nitrite sources under acidic conditions.

Key Reactants:

- N-desmethylozapine (Norclozapine): A major metabolite of clozapine and a potential impurity or intermediate in certain clozapine synthesis routes. It contains a secondary amine

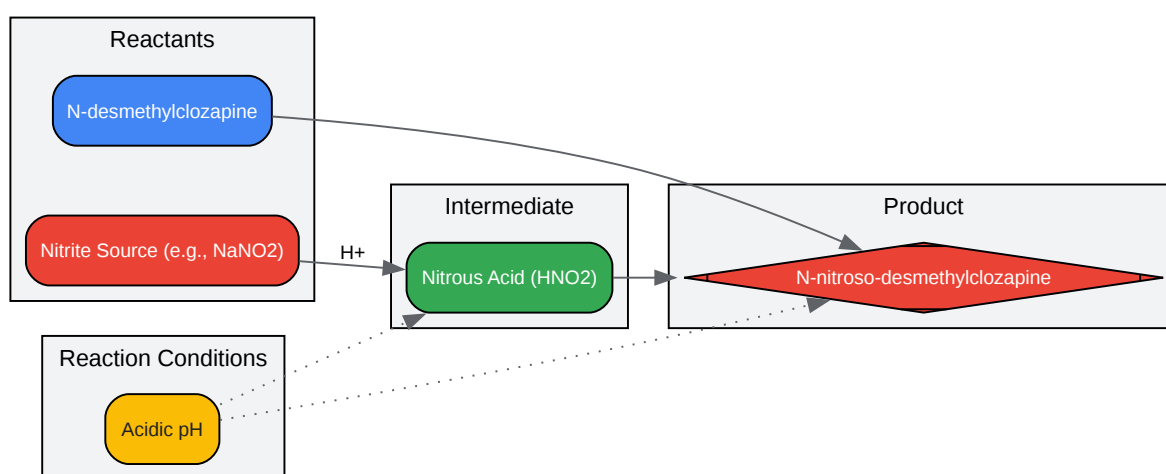
in the piperazine ring, which is the site of nitrosation.

- **Nitrosating Agent:** Most commonly nitrous acid ( $\text{HNO}_2$ ), which is formed in situ from a nitrite salt (e.g., sodium nitrite,  $\text{NaNO}_2$ ) in the presence of an acid. Other potential nitrosating agents include dinitrogen trioxide ( $\text{N}_2\text{O}_3$ ) and nitrosonium ion ( $\text{NO}^+$ ).

#### Reaction Conditions:

The rate of N-nitrosation is significantly influenced by several factors:

- **pH:** The reaction is typically favored under acidic conditions (pH 3-4), which facilitate the formation of the active nitrosating species.
- **Temperature:** Higher temperatures can increase the rate of nitrosation, but also the rate of decomposition of the nitrosating agent.
- **Nitrite Concentration:** The concentration of the nitrite source is a direct factor in the amount of N-nitroso-desmethylozapine formed.
- **Presence of Catalysts and Inhibitors:** Certain species can catalyze (e.g., thiocyanate) or inhibit (e.g., ascorbic acid,  $\alpha$ -tocopherol) the nitrosation reaction.



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Caption: Formation pathway of N-nitroso-desmethylozapine.

## Experimental Protocols

### Synthesis of Clozapine (Illustrative Example)

Several synthetic routes to clozapine have been reported. A common approach involves the cyclization of an aminodiphenylamine derivative followed by the introduction of the N-methylpiperazine side chain.

Protocol:

- Ullmann Condensation: Reaction of 2-aminobenzoic acid with a suitable halogenated nitroarene to form a disubstituted aniline.
- Reduction: Reduction of the nitro group to an amine.
- Cyclization: Intramolecular cyclization to form the dibenzodiazepine core.
- Activation: Conversion of the lactam to a more reactive intermediate, such as an imino chloride, using a reagent like phosphorus oxychloride ( $\text{POCl}_3$ ).
- Substitution: Reaction with N-methylpiperazine to yield clozapine.

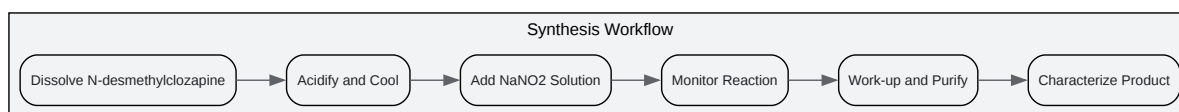
It is during these steps, particularly if there is carryover of N-desmethylozapine and the presence of nitrite impurities in raw materials or reagents under acidic conditions, that N-nitroso-desmethylozapine can be formed.

### Synthesis of N-Nitroso-desmethylozapine Reference Standard

A reference standard is essential for the accurate quantification of the impurity in clozapine samples.

Protocol:

- **Dissolution:** Dissolve N-desmethylozapine in a suitable solvent (e.g., a mixture of water and a miscible organic solvent like methanol).
- **Acidification:** Cool the solution in an ice bath and acidify with a mineral acid (e.g., hydrochloric acid) to the optimal pH for nitrosation.
- **Nitrosation:** Add a solution of sodium nitrite dropwise while maintaining the low temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique (e.g., HPLC or TLC).
- **Work-up and Purification:** Once the reaction is complete, neutralize the mixture and extract the product with an organic solvent. The crude product can be purified by column chromatography or recrystallization.



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Caption: Workflow for the synthesis of N-nitroso-desmethylozapine.

## Analytical Method for Quantification of N-Nitroso-desmethylozapine

A sensitive and specific analytical method is required to detect and quantify N-nitroso-desmethylozapine at trace levels in the clozapine drug substance. UPLC-MS/MS is the method of choice for this purpose.

Protocol:

- **Sample Preparation:** Accurately weigh the clozapine sample and dissolve it in a suitable diluent (e.g., methanol or a mixture of methanol and water).

- Chromatographic Separation:
  - Column: A high-resolution reversed-phase column (e.g., C18).
  - Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).
- Mass Spectrometric Detection:
  - Ionization: Electrospray ionization (ESI) in positive mode.
  - Detection: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Specific precursor-to-product ion transitions for N-nitroso-desmethylozapine and an internal standard are monitored.

Table 2: Illustrative UPLC-MS/MS Parameters

| Parameter                | Value                                          |
|--------------------------|------------------------------------------------|
| Chromatography           |                                                |
| Column                   | C18, 2.1 x 50 mm, 1.7 µm                       |
| Mobile Phase A           | 0.1% Formic acid in Water                      |
| Mobile Phase B           | 0.1% Formic acid in Acetonitrile               |
| Flow Rate                | 0.3 mL/min                                     |
| Injection Volume         | 5 µL                                           |
| Mass Spectrometry        |                                                |
| Ionization Mode          | ESI Positive                                   |
| MRM Transition (Analyte) | e.g., m/z 342.1 -> 299.1                       |
| MRM Transition (IS)      | e.g., m/z 346.1 -> 303.1 (for a deuterated IS) |

## Quantitative Data and Regulatory Limits

Regulatory agencies have established acceptable intake (AI) limits for various nitrosamine impurities to ensure patient safety.

Table 3: Regulatory Acceptable Intake (AI) Limits for **N-Nitroso-Clozapine** Impurities

| Impurity                                                          | Regulatory Body | Acceptable Intake (AI) Limit |
|-------------------------------------------------------------------|-----------------|------------------------------|
| N-nitroso-clozapine                                               | FDA             | 1500 ng/day[2]               |
| N-nitroso-clozapine EP<br>Impurity C (N-nitroso-desmethylozapine) | EMA             | 400 ng/day[3]                |

The formation of N-nitroso-desmethylozapine is highly dependent on the level of nitrite impurities in the raw materials and excipients used in the manufacturing process.[4][5][6]

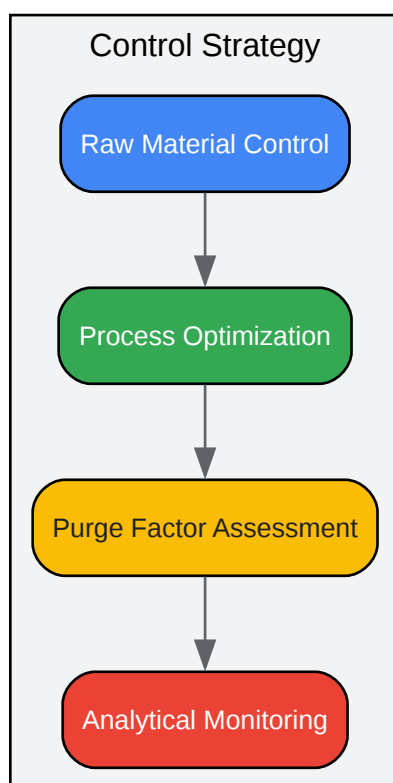
## Control Strategies and Risk Mitigation

A comprehensive control strategy is necessary to minimize the formation of N-nitroso-desmethylozapine in clozapine synthesis.

- Raw Material Control: Rigorous testing of starting materials, reagents, and solvents for nitrite and secondary amine impurities.
- Process Optimization:
  - pH Control: Avoiding strongly acidic conditions where possible.
  - Temperature Control: Using the lowest effective temperature for reactions.
  - Use of Scavengers: Incorporating nitrosation inhibitors like ascorbic acid or alpha-tocopherol in the process where appropriate.
- Purge Factor Assessment: Evaluating the capability of downstream purification steps (e.g., crystallization, chromatography) to remove any formed N-nitroso-desmethylozapine. A purge factor is a measure of the reduction in the concentration of an impurity from one process step to another. A thorough understanding of the physicochemical properties of the

impurity and the process parameters is required for an accurate purge factor calculation.[7][8][9][10][11]

- Analytical Monitoring: Implementing a validated analytical method for routine testing of the final drug substance to ensure compliance with regulatory limits.



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Caption: Key pillars of a control strategy for **N-nitroso-clozapine**.

## Conclusion

The formation of N-nitroso-desmethylozapine is a potential risk during the synthesis of clozapine that requires careful management. A thorough understanding of the formation mechanism, coupled with robust process controls, appropriate analytical methods, and a comprehensive risk assessment strategy, is essential to ensure the quality and safety of the final drug product. This guide provides the foundational knowledge and practical tools for researchers, scientists, and drug development professionals to effectively address this challenge.

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